

vapor pressure and volatility of Chlorosoman

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Compound of Interest

Compound Name: Chlorosoman

Cat. No.: B1197869

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An in-depth analysis of the vapor pressure and volatility of **Chlorosoman**, a compound of significant interest in various chemical and toxicological fields, requires a comprehensive understanding of its physicochemical properties and the methodologies used to determine them. This guide synthesizes available data to provide a technical overview for researchers, scientists, and drug development professionals.

Physicochemical Properties of Chlorosoman

Chlorosoman, a structural analog of the nerve agent Soman, possesses distinct vapor pressure and volatility characteristics that are crucial for its handling, storage, and study.

Vapor Pressure

Vapor pressure is a fundamental thermodynamic property of a substance, indicating the pressure exerted by its vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.

Data Summary:

A comprehensive search of publicly available scientific literature and safety data sheets did not yield specific experimental values for the vapor pressure of **Chlorosoman**. However, data for the closely related compound, Soman (GD), is well-documented and can provide a useful reference point. The vapor pressure of Soman is reported to be 0.4 mmHg at 25 °C. It is important to note that direct extrapolation of this value to **Chlorosoman** should be done with caution, as structural differences will influence intermolecular forces and, consequently, vapor pressure.

Compound	Temperature (°C)	Vapor Pressure (mmHg)	Source
Soman (GD)	25	0.4	
Chlorosoman	Data not available	Data not available	

Volatility

Volatility is a material property which describes how readily a substance vaporizes. It is directly related to a substance's vapor pressure. A substance with a high vapor pressure at a given temperature is considered to be more volatile.

Data Summary:

Similarly to vapor pressure, specific quantitative data for the volatility of **Chlorosoman** is not readily available in the reviewed literature. For context, Soman is classified as a non-persistent agent with a volatility of 3,900 mg/m³ at 25 °C. This level of volatility indicates that while it can pose a significant inhalation hazard, it will dissipate more quickly than persistent agents. Given the structural similarities, it can be inferred that **Chlorosoman** would also exhibit significant volatility.

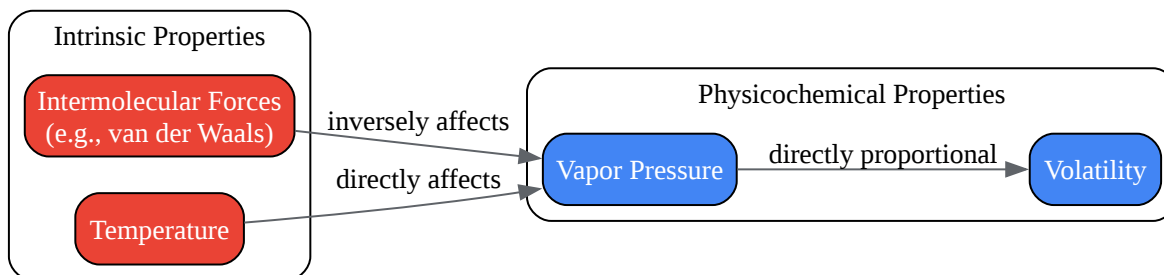
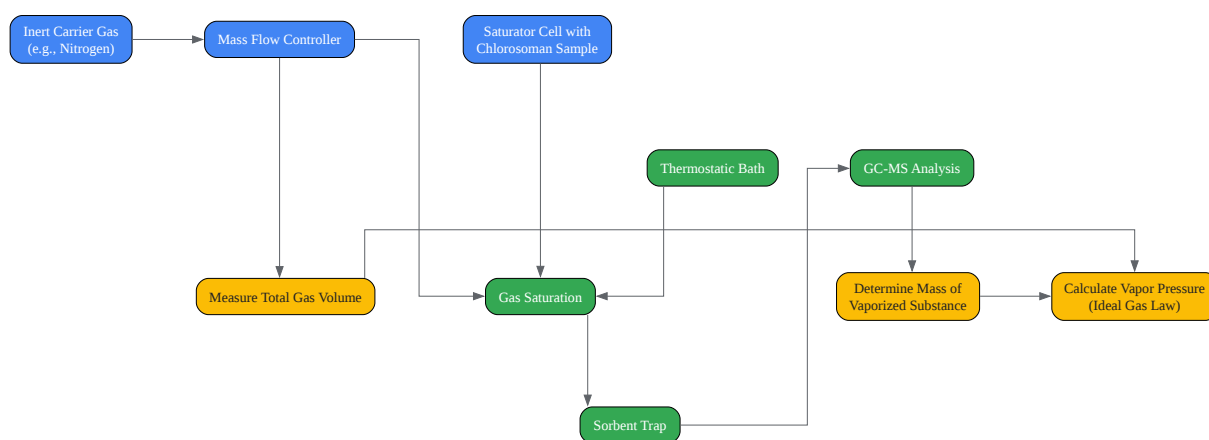
Compound	Temperature (°C)	Volatility (mg/m ³)	Source
Soman (GD)	25	3,900	
Chlorosoman	Data not available	Data not available	

Experimental Protocols for Vapor Pressure and Volatility Determination

The determination of vapor pressure and volatility for compounds like **Chlorosoman** requires specialized and highly controlled experimental setups due to their hazardous nature. The following outlines a general experimental workflow for such determinations.

Experimental Workflow for Vapor Pressure Measurement

A common method for determining the vapor pressure of low-volatility compounds is the gas saturation method.



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